

# CAS number and physicochemical properties of Prodelphinidin B3

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# Prodelphinidin B3: A Technical Guide for Researchers

For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive technical overview of **Prodelphinidin B3**, including its chemical identity, physicochemical properties, and relevant biological activities. This guide is intended to serve as a foundational resource for further investigation and application of this natural compound.

# **Chemical Identity and Physicochemical Properties**

**Prodelphinidin B3** is a B-type proanthocyanidin, a class of polyphenolic compounds found in various plant sources, including barley, beer, and pomegranate peels.[1] Its structure consists of two gallocatechin units linked by a C4-C8 bond.

#### **Chemical Structure and Identifiers**

• CAS Number: 78362-05-7[2]

Molecular Formula: C<sub>30</sub>H<sub>26</sub>O<sub>14</sub>[2]

• IUPAC Name: (2R,3S)-2-(3,4,5-trihydroxyphenyl)-8-[(2R,3S,4S)-3,5,7-trihydroxy-2-(3,4,5-trihydroxyphenyl)-3,4-dihydro-2H-chromen-4-yl]-3,4-dihydro-2H-chromene-3,5,7-triol[2]



• Synonyms: Gallocatechin- $(4\alpha \rightarrow 8)$ -gallocatechin, Prodelphinidin B-3[2]

# **Physicochemical Data**

The following table summarizes the key physicochemical properties of **Prodelphinidin B3**. It is important to note that many of these values are predicted due to the complexity of isolating and analyzing this compound.

Property	Value	Source
Molecular Weight	610.52 g/mol	[2]
Boiling Point (Predicted)	946.8 ± 65.0 °C	(Predicted)
Density (Predicted)	1.817 ± 0.06 g/cm <sup>3</sup>	(Predicted)
pKa (Strongest Acidic, Predicted)	8.56 - 9.02	(Predicted)
pKa (Strongest Basic, Predicted)	-5.2	(Predicted)
Water Solubility (Predicted)	0.18 g/L (practically insoluble)	[3]
LogP (Predicted)	1.7 - 2.81	[4][5]
Hydrogen Bond Donor Count	11 - 12	[3][5]
Hydrogen Bond Acceptor Count	13 - 14	[3][5]
Rotatable Bond Count	3	[3][5]
Polar Surface Area	241 - 261 Ų	[3][4][5]

# **Experimental Protocols**

Detailed experimental protocols for the determination of all physicochemical properties of **Prodelphinidin B3** are not readily available in single, published sources. However, standard methodologies for the analysis of flavonoids and proanthocyanidins are applicable.

#### **Isolation and Purification**



**Prodelphinidin B3** can be extracted from plant materials using solvents such as aqueous acetone or methanol.[6] Purification is typically achieved through chromatographic techniques.

High-Performance Liquid Chromatography (HPLC): A standard method for the separation
and purification of proanthocyanidins. A reversed-phase C18 column is often used with a
gradient elution of water and an organic solvent like methanol or acetonitrile, often with a
small percentage of acid (e.g., formic acid) to improve peak shape.[7][8]

## Structural Elucidation and Quantification

- Mass Spectrometry (MS): When coupled with HPLC (HPLC-MS), it provides molecular weight and fragmentation data, which is crucial for identification.[7][9]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H- and <sup>13</sup>C-NMR are used to determine
  the detailed chemical structure and stereochemistry of the molecule.[10][11][12]

# **Determination of Physicochemical Properties**

- Melting Point: The melting point of solid **Prodelphinidin B3** can be determined using the capillary method with a melting point apparatus. The sample is packed into a capillary tube and heated at a controlled rate, and the temperature range from the first appearance of liquid to complete melting is recorded.[13][14][15][16]
- Solubility: The shake-flask method is a common technique for determining the solubility of
  polyphenols. An excess of the compound is agitated in a specific solvent at a constant
  temperature until equilibrium is reached. The concentration of the dissolved compound in the
  supernatant is then measured, typically by HPLC or UV-Vis spectrophotometry.[4][17]
- pKa: Potentiometric titration is a standard method for determining the acid dissociation constant (pKa). A solution of the compound is titrated with a standard acid or base, and the pH is monitored with a pH meter. The pKa is determined from the inflection point of the titration curve.[18][19]

# **Biological Activity and Signaling Pathways**

**Prodelphinidin B3** and its related compounds have demonstrated a range of biological activities, primarily antioxidant, anti-inflammatory, and anticancer effects. While specific



signaling pathway studies on **Prodelphinidin B3** are limited, research on closely related prodelphinidins provides strong indications of its potential mechanisms of action.

# **Anticancer Activity**

Studies on synthetic **Prodelphinidin B3** have shown that it can inhibit the growth of prostate cancer cells.[1][7][20] This is achieved through the induction of cell cycle arrest and apoptosis, mediated by the activation of caspase-3.[7][18] Furthermore, a derivative, prodelphinidin B-2,3,3"-O-gallate, has been found to inhibit the Notch1 signaling pathway in triple-negative breast cancer cells.[6][10][20] The monomeric unit of prodelphinidins, delphinidin, has been shown to suppress the Wnt/β-catenin signaling pathway in prostate cancer cells.[8]

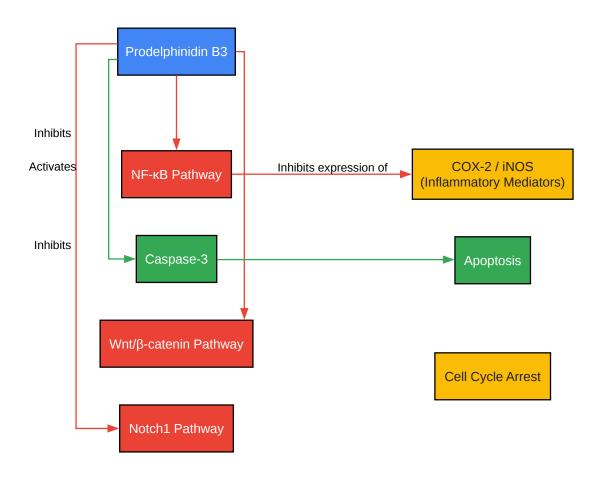
#### **Anti-inflammatory and Antioxidant Effects**

Prodelphinidins are potent antioxidants.[13][16][17] A related compound, prodelphinidin B-4 3'-O-gallate, has been shown to exert anti-inflammatory effects by inhibiting COX-2 and iNOS expression through the downregulation of the TAK1-NF-κB signaling pathway.[15]

### **Potential Signaling Pathways**

Based on the available evidence for **Prodelphinidin B3** and its analogues, the following diagram illustrates the potential signaling pathways modulated by this compound.





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Potential signaling pathways of **Prodelphinidin B3**.

\*Note: The inhibition of Notch1, Wnt/β-catenin, and NF-κB pathways is based on studies of closely related prodelphinidin compounds and the monomer delphinidin.

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